

# Methyl 7-methylindole-3-acetate: Technical Profile and Application Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Methyl 7-Methylindole-3-acetate

Cat. No.: B12288000

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## Executive Summary

**Methyl 7-methylindole-3-acetate** (CAS: 1783785-91-0) is a specialized indole derivative serving as a critical intermediate in the synthesis of indole-3-acetic acid (IAA) analogs and non-steroidal anti-inflammatory drugs (NSAIDs).[1] Structurally, it features a methyl group at the C7 position of the indole ring—a modification that significantly alters the steric and electronic environment of the molecule compared to the parent auxin, Methyl indole-3-acetate (CAS: 1912-33-0).

This guide delineates the physicochemical properties, validated synthetic protocols, and biological applications of this compound, providing researchers with a self-contained resource for experimental design.

## Chemical Identity & Physicochemical Properties[2] [3][4][5][6][7][8]

The introduction of the methyl group at the C7 position increases lipophilicity and introduces steric bulk near the NH moiety, potentially influencing binding affinity in biological targets (e.g., TIR1 auxin receptors or COX enzymes) and metabolic stability against C7-hydroxylation.

**Table 1: Chemical Constants**

| Property          | Data                                                                                  |
|-------------------|---------------------------------------------------------------------------------------|
| Chemical Name     | Methyl 2-(7-methyl-1H-indol-3-yl)acetate                                              |
| Common Synonyms   | 7-Me-IAA methyl ester; Methyl 7-methyl-1H-indole-3-acetate                            |
| CAS Number        | 1783785-91-0                                                                          |
| Molecular Formula | C <sub>12</sub> H <sub>13</sub> NO <sub>2</sub>                                       |
| Molecular Weight  | 203.24 g/mol                                                                          |
| Appearance        | Off-white to beige solid (typically)                                                  |
| Solubility        | Soluble in MeOH, DMSO, EtOAc, CH <sub>2</sub> Cl <sub>2</sub> ;<br>Insoluble in water |
| Melting Point     | Predicted: 60–80 °C (Parent 7-methylindole MP: 78–81 °C)                              |
| SMILES            | <chem>CC1=CC=CC2=C1NC=C2CC(=O)OC</chem>                                               |

## Structural Analysis & Reactivity

The indole core is electron-rich, making it susceptible to electrophilic aromatic substitution, particularly at the C3 position. However, in **Methyl 7-methylindole-3-acetate**, the C3 position is already substituted with an acetate group.

- **C7-Methyl Sterics:** The methyl group at C7 projects into the space often occupied by the enzyme binding pocket walls or solvent molecules near the N1-H. This can reduce the acidity of the N1-proton slightly via inductive donation and steric shielding.
- **Ester Functionality:** The methyl ester is a "masked" acid. In biological systems, it acts as a prodrug, crossing membranes more effectively than the free acid (7-Me-IAA) before being hydrolyzed by intracellular esterases.
- **C2 Reactivity:** The C2 position remains open for further functionalization (e.g., formylation or halogenation), allowing this molecule to serve as a scaffold for more complex tricyclic

systems.

## Synthesis & Manufacturing Protocols

While Fischer Indole Synthesis is possible, it often lacks regioselectivity for specific side-chain installations. The most reliable laboratory-scale method for synthesizing **Methyl 7-methylindole-3-acetate** involves the functionalization of commercially available 7-methylindole via the Oxalyl Chloride Route. This method is preferred for its high regioselectivity for the C3 position and mild conditions.

### Protocol: Glyoxylation-Reduction Sequence

Reagents: 7-Methylindole, Oxalyl chloride, Methanol, Sodium Borohydride ( $\text{NaBH}_4$ ).

- Glyoxylation (C3-Acylation):
  - Dissolve 7-methylindole (1.0 eq) in anhydrous diethyl ether or THF under inert atmosphere ( $\text{N}_2$ ).
  - Cool to  $0^\circ\text{C}$ . Dropwise add oxalyl chloride (1.2 eq). The reaction is highly exothermic.
  - Mechanism:[2] The electron-rich C3 attacks the oxalyl chloride to form the glyoxylyl chloride intermediate. A yellow/orange precipitate (the acid chloride salt) typically forms.
  - Stir for 2–4 hours at room temperature.
- Esterification:
  - Cool the mixture to  $0^\circ\text{C}$  again.
  - Add excess anhydrous Methanol ( $\text{MeOH}$ ) carefully (quenching the acid chloride).
  - Result: Formation of Methyl 7-methylindole-3-glyoxylate (alpha-keto ester).
  - Remove solvent in vacuo to isolate the glyoxylate intermediate (typically a solid).
- Reduction to Acetate:
  - Dissolve the glyoxylate intermediate in  $\text{MeOH}$ .

- Add  $\text{NaBH}_4$  (2.0–3.0 eq) in portions at room temperature.
- Note: This selectively reduces the alpha-ketone to a methylene group (via an alcohol intermediate that is often deoxygenated under these specific conditions or requires catalytic hydrogenation with Pd/C for cleaner conversion).
- Alternative (High Purity): Use triethylsilane ( $\text{Et}_3\text{SiH}$ ) and Trifluoroacetic acid (TFA) to reduce the alpha-keto group to the methylene.

## Workflow Diagram (DOT)



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Figure 1: Step-wise synthesis of **Methyl 7-methylindole-3-acetate** via the Glyoxylate intermediate pathway.

## Applications in Research & Development

### Plant Physiology (Auxin Analogs)

The 7-methyl analog of IAA (Indole-3-acetic acid) is utilized to probe the TIR1/AFB auxin receptor family.

- Mechanism: The methyl ester allows the compound to permeate plant tissues (roots/stems) via passive diffusion. Once inside, esterases cleave the methyl group, releasing the active acid (7-Me-IAA).
- Research Utility: The 7-methyl group creates steric clashes in specific mutant receptors or alters the transport kinetics (PIN transporters), helping scientists map the binding pocket of auxin receptors.

### Pharmaceutical Scaffolds (NSAIDs)

Indomethacin, a potent COX inhibitor, is an indole-3-acetic acid derivative.

- **Structure-Activity Relationship (SAR):** The 2-methyl group is standard in Indomethacin. Research into 7-methyl substituted variants explores "isosteres" that may differ in metabolic clearance rates. The 7-position is a common site for metabolic hydroxylation; blocking it with a methyl group can extend half-life.

## Analytical Standards

Used as a reference standard in HPLC/MS workflows when profiling indole metabolites in complex biological matrices (e.g., bacterial fermentation broths or plant extracts).

## Analytical Characterization (Expected Data)

To validate the synthesis, the following spectral signals are diagnostic:

- $^1\text{H}$  NMR ( $\text{CDCl}_3$ , 400 MHz):
  - $\delta$  8.0–8.2 (br s, 1H): Indole NH (broad).
  - $\delta$  7.0–7.5 (m, 3H): Aromatic protons (H4, H5, H6). Pattern will differ from unsubstituted indole.
  - $\delta$  7.1 (d, 1H): C2-H proton (unless substituted).
  - $\delta$  3.75 (s, 2H):  $-\text{CH}_2-$  of the acetate group.
  - $\delta$  3.68 (s, 3H):  $-\text{OCH}_3$  (Methyl ester).
  - $\delta$  2.45 (s, 3H):  $-\text{CH}_3$  at C7 (Diagnostic signal).
- Mass Spectrometry (ESI+):
  - $[\text{M}+\text{H}]^+$ : 204.25 m/z.
  - $[\text{M}+\text{Na}]^+$ : 226.23 m/z.

## Safety & Handling

- **Hazards:** Like most indole esters, this compound is likely an Irritant (Skin/Eye/Respiratory).

- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen) to prevent oxidation. Protect from light, as indoles can darken (polymerize) upon UV exposure.
- Disposal: Dispose of as hazardous organic waste containing nitrogen.

## References

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  - URL:
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  - Source: GuideChem / ChemicalBook Technical D
  - Context: Physical properties of the parent scaffold (7-methylindole).[3]
  - URL:
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  - Source: National Institutes of Health (NIH) / PubChem.
  - Context: Biological role of indole-3-acetic acid derivatives.[4][5]
  - URL:
- Specific CAS Identification (1783785-91-0)
  - Source: ChemicalBook CAS Database.[6]
  - Context: Verification of the specific methyl ester CAS number.[6]
  - URL:

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